

# 2,6-Dihydroxynicotinonitrile alternative names and structure

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## Compound of Interest

Compound Name: 2,6-Dihydroxy-3-cyanopyridine

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## An In-depth Technical Guide to 2,6-Dihydroxynicotinonitrile

This technical guide provides a comprehensive overview of 2,6-Dihydroxynicotinonitrile, including its alternative names, chemical structure, relevant quantitative data, a detailed experimental protocol for its synthesis, and a visualization of its potential role in signaling pathways. This document is intended for researchers, scientists, and professionals in the field of drug development.

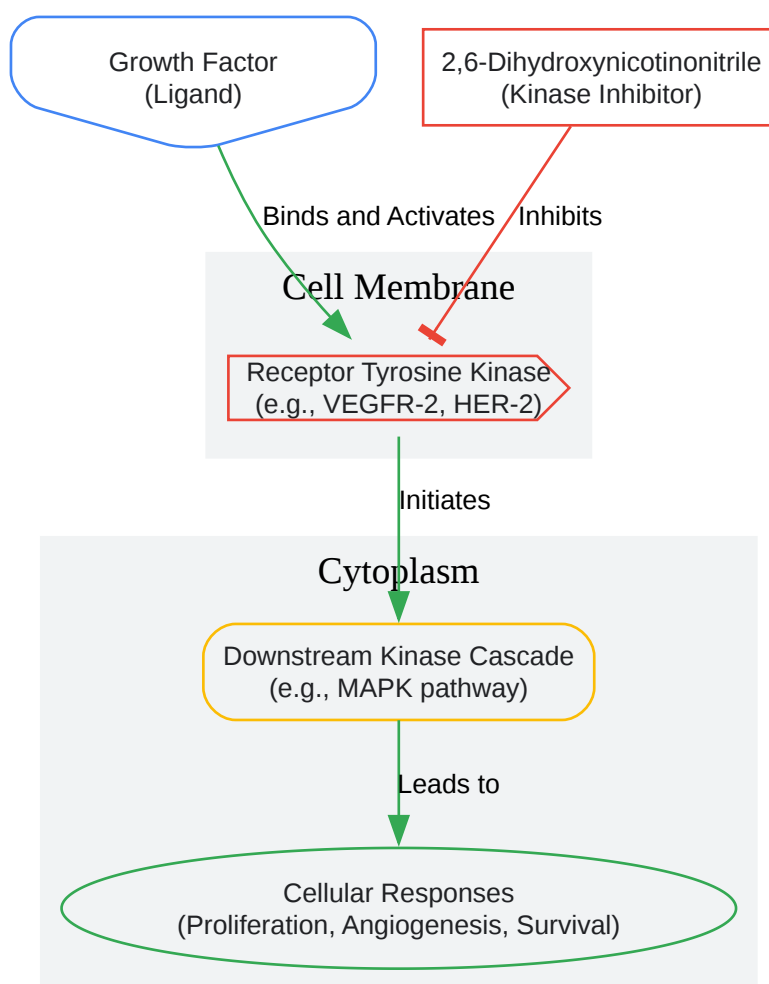
### Alternative Names and Identification

2,6-Dihydroxynicotinonitrile is known by several alternative names in scientific literature and chemical databases. A consolidated list of these synonyms is provided below for easy reference and cross-verification.

| Type              | Name                                                               |
|-------------------|--------------------------------------------------------------------|
| Systematic Name   | 2-hydroxy-6-oxo-1H-pyridine-3-carbonitrile                         |
| Common Name       | 2,6-Dihydroxynicotinonitrile                                       |
| Synonym           | 2,6-dihydroxy-3-cyanopyridine[1][2][3][4][5]                       |
| Synonym           | 2,6-Dihydroxypyridine-3-carbonitrile[1][3]                         |
| Synonym           | 3-Cyano-2,6-dihydroxypyridine[1][2][3][4]                          |
| Synonym           | 1,2,5,6-Tetrahydro-2,6-dioxo-3-pyridinecarbonitrile[1][3]          |
| Synonym           | 1,2-Dihydro-6-hydroxy-2-oxo-3-pyridinecarbonitrile[1][3]           |
| Synonym           | 2-Hydroxy-6-oxo-1,6-dihydropyridine-3-carbonitrile[1][3]           |
| Synonym           | 3-Cyano-6-hydroxy-2(1H)-pyridinone[3]                              |
| CAS Number        | 35441-10-2[3][4]                                                   |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub> [1][4] |
| Molecular Weight  | 136.11 g/mol [1][4]                                                |

## Chemical Structure

The chemical structure of 2,6-Dihydroxynicotinonitrile is depicted below. The molecule consists of a dihydropyridine ring with a nitrile group substituted at the 3-position.



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## References

- 1. US6624307B1 - Process for producing 2,6-dihydroxy-3,4-dialkylpyridines - Google Patents [patents.google.com]
- 2. 2,6-Dihydroxypyridine - Wikipedia [en.wikipedia.org]
- 3. NP-MRD: <sup>13</sup>C NMR Spectrum (1D, 101 MHz, D<sub>2</sub>O, predicted) (NP0000084) [np-mrd.org]

- 4. hmdb.ca [hmdb.ca]
- 5. 2,6-Dihydroxy-3-cyanopyridine | C<sub>6</sub>H<sub>4</sub>N<sub>2</sub>O<sub>2</sub> | CID 100608 - PubChem [pubchem.ncbi.nlm.nih.gov]
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